

CHO-CH₂-PEG1-CH₂-Boc molecular weight and formula

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Compound of Interest

Compound Name: CHO-CH₂-PEG1-CH₂-Boc

Cat. No.: B8113918

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In-Depth Technical Guide: CHO-CH₂-PEG1-CH₂-Boc

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the characteristics, application, and underlying principles of the PEG-based PROTAC linker, **CHO-CH₂-PEG1-CH₂-Boc**. This linker is a critical component in the development of Proteolysis Targeting Chimeras (PROTACs), a revolutionary class of small molecules designed to selectively eliminate target proteins by hijacking the cell's natural protein disposal machinery.

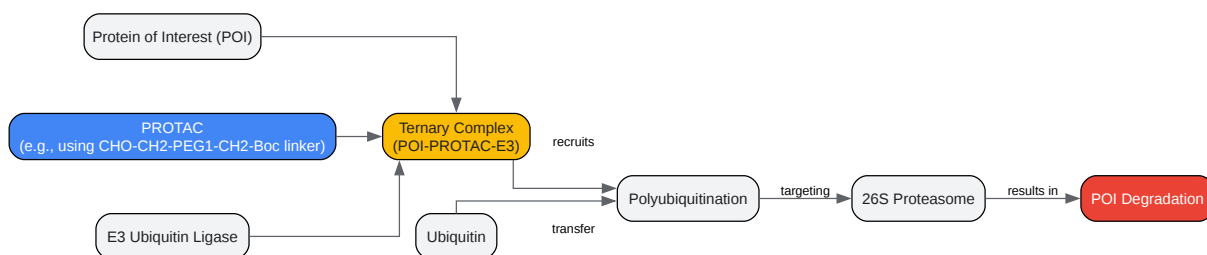
Core Molecular Data

The fundamental properties of **CHO-CH₂-PEG1-CH₂-Boc** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference
Chemical Formula	C10H18O5	[1]
Molecular Weight	218.25	[1]
CAS Number	2230956-95-1	
Description	A PEG-based PROTAC linker. [2][3][4]	

PROTAC-Mediated Protein Degradation Pathway

PROTACs function by inducing the degradation of a target protein through the ubiquitin-proteasome system. This process is initiated by the formation of a ternary complex between the target protein, the PROTAC molecule, and an E3 ubiquitin ligase. The following diagram illustrates this signaling pathway.



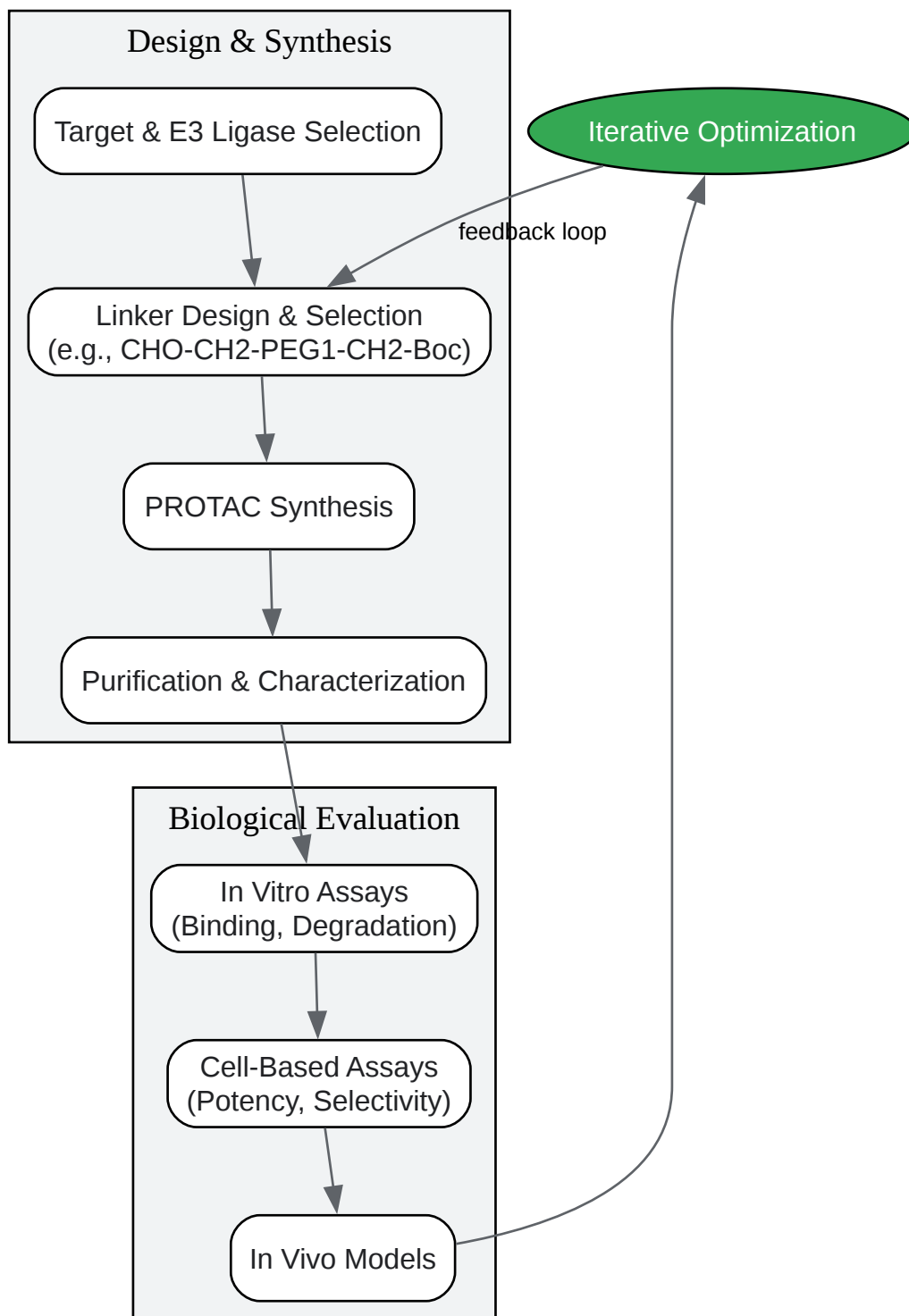
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PROTAC-mediated protein degradation pathway.

Experimental Workflow for PROTAC Development

The development of a novel PROTAC is an iterative process that involves design, synthesis, and biological evaluation. The linker, such as **CHO-CH2-PEG1-CH2-Boc**, plays a crucial role in

this process by connecting the target protein-binding ligand to the E3 ligase-binding ligand. The general workflow is depicted below.



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